

An In-depth Technical Guide to Trithiocyanuric Acid (CAS Number: 638-16-4)

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Compound of Interest

Compound Name: Trithiocyanuric acid

Cat. No.: B147672

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trithiocyanuric acid (TTCA), also known as 1,3,5-triazine-2,4,6(1H,3H,5H)-trithione, is a sulfur-containing heterocyclic compound with the chemical formula $C_3H_3N_3S_3$.^{[1][2][3][4]} Structurally analogous to cyanuric acid with its oxygen atoms replaced by sulfur, TTCA is a versatile molecule with a wide range of applications in materials science, analytical chemistry, and pharmacology.^{[3][5]} This technical guide provides a comprehensive overview of its chemical properties, synthesis, experimental protocols, and key applications, with a focus on data relevant to research and development.

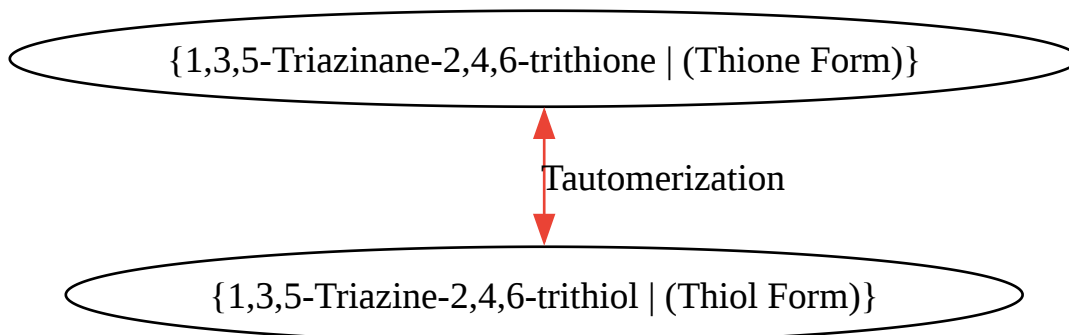
Physicochemical Properties

Trithiocyanuric acid is typically a yellow, amorphous powder or crystalline solid.^{[2][6]} It exhibits a high melting point, greater than 300°C, and is sparingly soluble in water but shows better solubility in polar organic solvents like tetrahydrofuran (THF), and to a lesser extent in dioxane, acetone, and methanol.^{[2][6]}

Structural Information and Tautomerism

Trithiocyanuric acid exists in tautomeric forms, with the thione form being predominant in the solid state. This structural feature is crucial for its chemical reactivity and ability to form extensive hydrogen-bonding networks, which contribute to its high melting point. The molecule

is planar, and its crystal structure often involves sheets of molecules stabilized by N-H...S hydrogen bonds.[5]



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Spectroscopic Data

A summary of key spectroscopic data for **trithiocyanuric acid** is presented below.

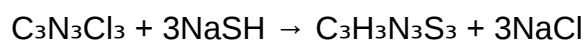
Spectroscopic Data	Description
FT-IR (cm ⁻¹)	Characteristic peaks for the non-aromatic trithione form are observed around 1528, 1116, and 744 cm ⁻¹ .
¹³ C NMR	Spectral data is available and can be found in various databases.
Mass Spectrometry	The molecular weight is 177.27 g/mol .

Synthesis and Experimental Protocols

Synthesis of Trithiocyanuric Acid

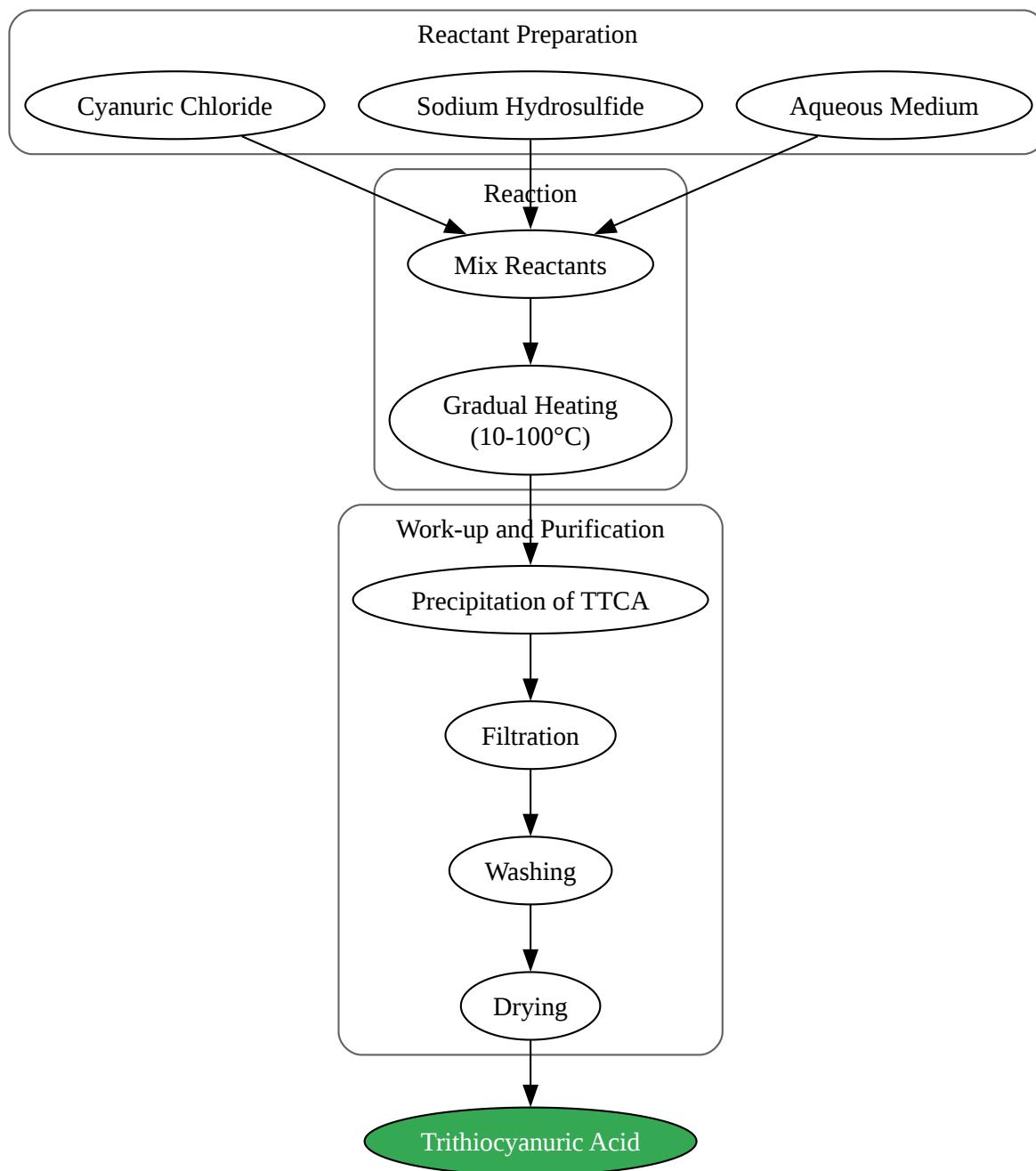
A common method for the synthesis of **trithiocyanuric acid** involves the reaction of cyanuric chloride with sodium hydrosulfide.[3]

Reaction Scheme:



Experimental Protocol: General Procedure

A detailed experimental protocol for the synthesis of 2,4,6-trimercapto-1,3,5-triazine involves the reaction of sodium sulfide or hydrogen sulfide with cyanuric chloride in an aqueous medium.^[7] The temperature is gradually increased from 10 to 100°C in the presence of sodium carbonate or bicarbonate.^[7]



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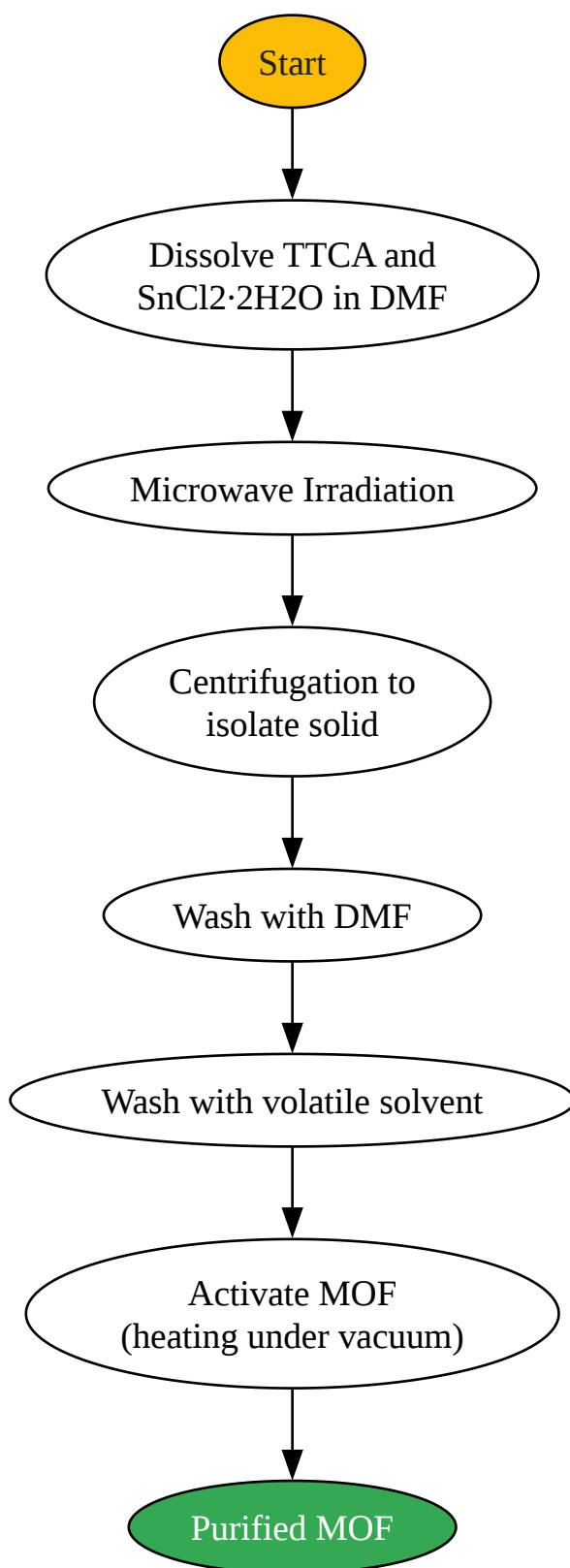
Synthesis of Metal-Organic Frameworks (MOFs)

Trithiocyanuric acid is a versatile ligand for the synthesis of metal-organic frameworks. A representative protocol for the synthesis of a tin-based MOF is described below.

Experimental Protocol: Microwave-Assisted Synthesis of a Tin-MOF

This protocol describes the synthesis of a tin-based MOF using **trithiocyanuric acid** (TCA), stannous chloride dihydrate, and N,N-dimethylformamide (DMF).^[8]

- **Precursor Solution Preparation:** Dissolve **trithiocyanuric acid** and stannous chloride dihydrate in DMF.
- **Microwave Irradiation:** Subject the solution to microwave irradiation at a specific temperature and time to facilitate the formation of the MOF.
- **Isolation and Purification:** After the reaction, the solid MOF product is isolated by centrifugation, washed with fresh DMF and subsequently with a more volatile solvent to remove unreacted starting materials.
- **Activation:** The purified MOF is then activated by removing the solvent molecules from its pores, typically by heating under vacuum.



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Applications in Research and Development

Polymer Chemistry

Trithiocyanuric acid serves as a crosslinking agent for various polymers, enhancing their thermal stability and mechanical properties.[2] It is particularly effective for halogen-containing polymers.

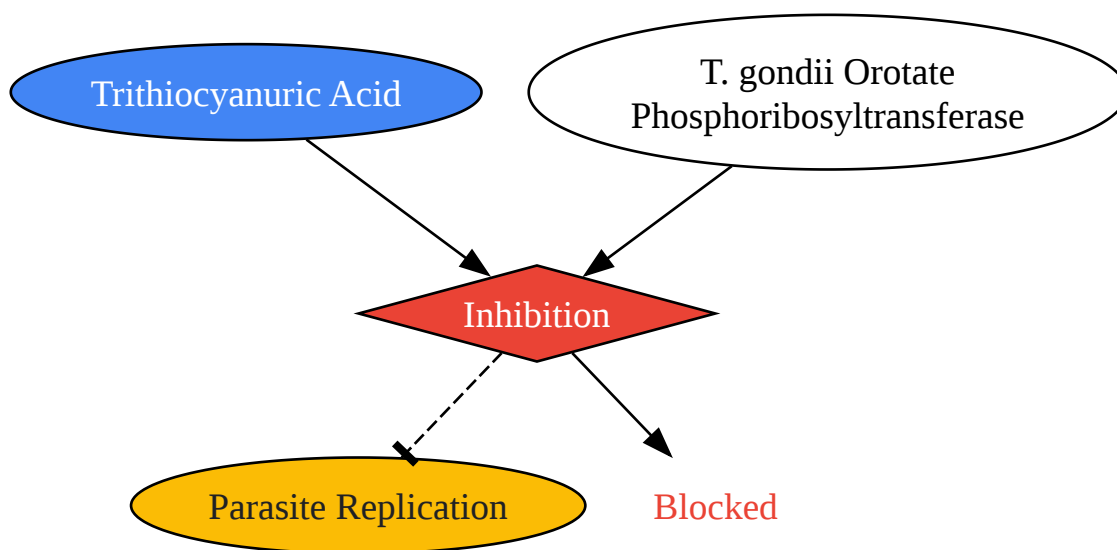
Coordination Chemistry and Materials Science

The thiol groups in **trithiocyanuric acid** readily coordinate with metal ions, leading to the formation of coordination polymers and metal-organic frameworks (MOFs).[5] These materials have potential applications in catalysis, gas storage, and sensing.

Biological and Pharmacological Activity

Trithiocyanuric acid and its metal complexes have shown promising biological activities.

- **Enzyme Inhibition:** TTCA is a known inhibitor of *Toxoplasma gondii* orotate phosphoribosyltransferase, an enzyme essential for the parasite's replication.[3] This makes it a potential starting point for the development of antiparasitic drugs.



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- **Antimicrobial and Antitumor Activity:** Metal complexes of **trithiocyanuric acid**, particularly with Fe(II) and Mn(II), have demonstrated significant antimicrobial and antitumor activities.[3]

Some of these complexes have shown lower IC₅₀ values against certain cancer cell lines compared to established drugs like cisplatin.[3]

Experimental Protocol: MTT Assay for Cytotoxicity

A common method to evaluate the cytotoxic activity of compounds like **trithiocyanuric acid** and its derivatives is the MTT assay.

- **Cell Seeding:** Plate cancer cells in a 96-well plate at a suitable density and incubate for 24 hours.
- **Compound Treatment:** Treat the cells with various concentrations of the test compound (e.g., **trithiocyanuric acid**) and incubate for a specified period (e.g., 48-72 hours).
- **MTT Addition:** Add MTT solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals by viable cells.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or a specialized buffer) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance of the solution at a specific wavelength (typically around 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability compared to an untreated control and determine the IC₅₀ value (the concentration of the compound that inhibits 50% of cell growth).

Quantitative Data

The following tables summarize key quantitative data for **trithiocyanuric acid**.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	638-16-4	[1][2][3]
Molecular Formula	C ₃ H ₃ N ₃ S ₃	[1][2][3]
Molecular Weight	177.27 g/mol	[2][3]
Appearance	Yellow amorphous powder/crystals	[2][6]
Melting Point	>300 °C	[2]
pKa values	5.7, 8.4, 11.4	[3]

Table 2: Solubility Data

Solvent	Solubility	Reference
Water	Sparingly soluble	[2][6]
Tetrahydrofuran (THF)	Soluble	
Dioxane	Slightly soluble	
Acetone	Slightly soluble	
Methanol	Slightly soluble	

Table 3: Biological Activity (IC₅₀ Values of Metal Complexes)

Compound	Cell Line	IC ₅₀ (μM)	Reference
TTCA-Fe(II) Complex	G-361, HOS, K-562, MCF-7	Lower than cisplatin	[3]
TTCA-Mn(II) Complex	G-361, HOS, K-562, MCF-7	Lower than cisplatin	[3]

Safety and Handling

Trithiocyanuric acid is considered an irritant to the eyes, respiratory system, and skin.[9] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

Trithiocyanuric acid (CAS 638-16-4) is a multifaceted compound with significant potential in various scientific and industrial fields. Its unique chemical structure, characterized by the presence of three thiol groups on a triazine ring, allows for a rich chemistry, including the formation of coordination polymers and its use as a crosslinking agent. Furthermore, its demonstrated biological activities, such as enzyme inhibition and the antitumor properties of its metal complexes, make it a molecule of interest for drug development professionals. This technical guide has provided a comprehensive overview of its properties, synthesis, and applications, offering a valuable resource for researchers and scientists working with this versatile compound.

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